

An In-depth Technical Guide to Ammonium Tartrate for Researchers and Scientists

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Compound of Interest

Compound Name: Ammonium tartrate

Cat. No.: B7821065

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Ammonium tartrate, the diammonium salt of L-(+)-tartaric acid, is a compound with significant applications across various scientific disciplines, including biochemical research, pharmaceuticals, and materials science.^{[1][2]} This guide provides an in-depth overview of its chemical properties, synthesis protocols, and a key application in protein structural analysis, tailored for researchers, scientists, and professionals in drug development.

Quantitative Data Summary

The fundamental chemical and physical properties of **ammonium tartrate** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	$C_4H_{12}N_2O_6$	[3] [4] [5] [6]
Linear Formula	$(NH_4)_2C_4H_4O_6$	[3] [7]
CAS Number	3164-29-2	[3] [4] [5] [6]
Molar Mass	184.15 g/mol	[5] [6] [7]
Appearance	Colorless crystals or white crystalline powder	[3] [5]
Density	1.601 g/cm ³ at 25°C	[3] [5]
Solubility in Water	Soluble	[3]
pH	6.0 - 7.5 (1M aqueous solution at 25°C)	[5] [7]
Crystal System	Monoclinic	[3] [5]

Experimental Protocols: Synthesis of Ammonium Tartrate

Ammonium tartrate can be synthesized through several methods. The two most common laboratory-scale preparations involve the reaction of tartaric acid with either ammonium carbonate or ammonia.

1. Synthesis via Reaction with Ammonium Carbonate

This method relies on the neutralization of tartaric acid with ammonium carbonate in an aqueous solution.

- Materials:

- L-(+)-Tartaric acid
- Ammonium carbonate
- Deionized water

- Phenolphthalein indicator (optional)
- Procedure:
 - Dissolve a known quantity of L-(+)-tartaric acid in deionized water.
 - Gradually add ammonium carbonate to the tartaric acid solution while stirring continuously. The addition should continue until the solution becomes weakly alkaline.[\[8\]](#) This can be tested with a pH meter or phenolphthalein indicator.
 - Boil the resulting solution for 20-30 minutes.[\[8\]](#)
 - Evaporate the solution on a water bath until a crystalline film begins to form on the surface.
 - Filter the hot solution to remove any impurities.
 - Allow the filtrate to cool slowly to facilitate the crystallization of **ammonium tartrate**.
 - Collect the crystals by filtration and dry them at a temperature of 40°C.[\[8\]](#)

2. Synthesis via Reaction with Ammonia in Ethanol

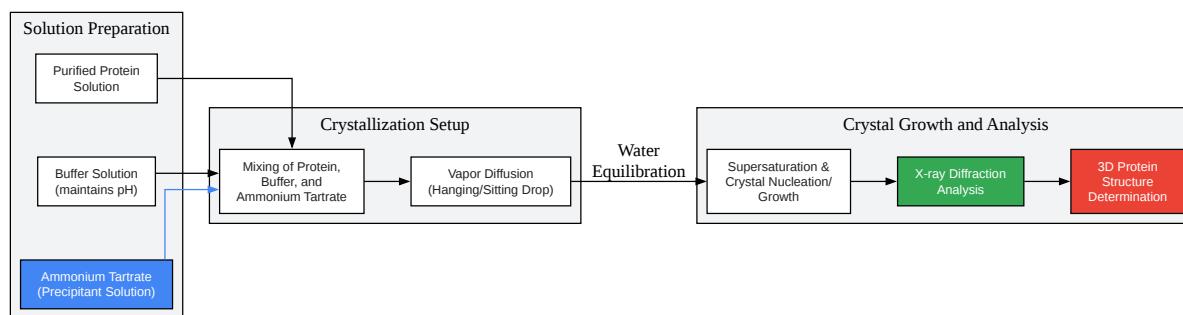
This non-aqueous method yields an amorphous precipitate of **ammonium tartrate**.

- Materials:
 - L-(+)-Tartaric acid
 - Ethanol
 - Ammonia gas
 - Ether
- Procedure:
 - Dissolve L-(+)-tartaric acid in ethanol.

- Bubble ammonia gas through the ethanolic solution of tartaric acid. This will result in the formation of an amorphous, powdery precipitate of **ammonium tartrate**.[\[1\]](#)[\[8\]](#)
- Collect the precipitate by filtration.
- Wash the collected precipitate first with ethanol and then with ether to remove any unreacted starting materials and solvent.
- Dry the final product to obtain pure **ammonium tartrate**.[\[1\]](#)[\[8\]](#)

Visualization of a Key Application: Protein Crystallization

A significant application of **ammonium tartrate** in the fields of biochemistry and drug development is its use as a precipitating agent in protein X-ray crystallography.[\[1\]](#) This technique is fundamental for determining the three-dimensional structure of proteins, which is crucial for understanding their function and for structure-based drug design. The following diagram illustrates the workflow of protein crystallization using **ammonium tartrate**.



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Caption: Workflow for protein crystallization using **ammonium tartrate** as a precipitant.

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